

A Framework for Comparing Bayesian Software Performance

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Compound Focus: AdCaPy

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When comparing Bayesian inference tools, performance is typically evaluated across several dimensions. The table below outlines key comparison criteria and the experimental data you would need to gather.

Comparison Dimension	What to Measure / Compare	Typical Experimental Data
Computational Speed	Time to convergence (e.g., wall time for MCMC sampling) [1].	Execution time for benchmark models (e.g., hierarchical regressions) on a standard machine.
Scalability	Performance with increasing data size (n), number of parameters (p), and model complexity [1].	Profiling results (time, memory) for models with 1K to 1M+ observations and 10s to 1000s of parameters.
Sampling Efficiency	Quality of posterior estimation.	Effective Sample Size (ESS), Monte Carlo Standard Error (MCSE), and Gelman-Rubin diagnostic (R-hat) values [2].
Accuracy & Calibration	Agreement of inferred posterior with known ground truth.	Parameter estimate error (vs. known values in simulations); coverage of credible intervals [3].

Comparison Dimension	What to Measure / Compare	Typical Experimental Data
Ease of Use & Features	Syntax clarity, documentation quality, available diagnostics, and model flexibility.	Side-by-side code comparison for a standard model; list of supported priors, likelihoods, and MCMC algorithms.

Experimental Protocols for Benchmarking

To generate the data for the table above, you would typically design a set of benchmark experiments. Here is a detailed methodology for key tests, inspired by the protocols found in the search results [3] [1].

1. Benchmarking on Standard Test Functions

- **Objective:** To evaluate the core optimization and sampling performance in a controlled setting.
- **Protocol:**
 - **Functions:** Use well-known, non-convex benchmark functions with known optima, such as the **Rastrigin** or **Rosenbrock** functions [1]. These functions are challenging due to their multiple local minima.
 - **Task:** Configure each software tool to find the global minimum of the function.
 - **Metrics:** Record the number of function evaluations and the total computation time required to reach a solution within a specific tolerance of the global minimum. The algorithm that finds the optimum with fewer evaluations and less time is considered more efficient [1].

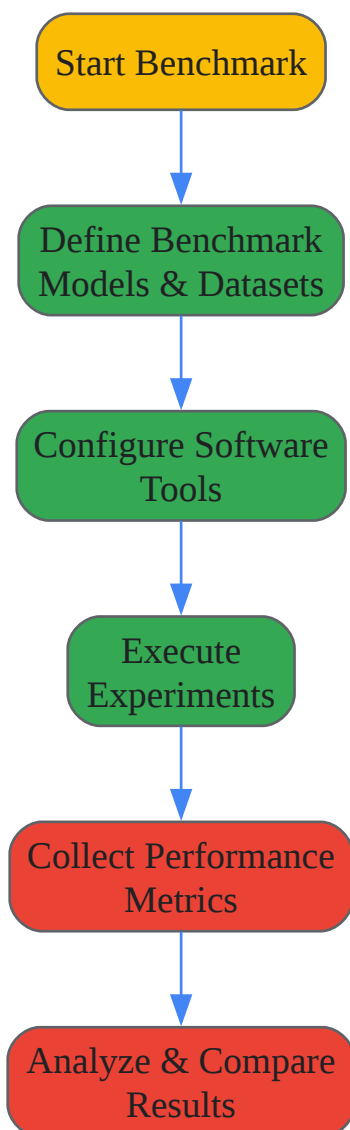
2. Probabilistic Model Comparison

- **Objective:** To assess the accuracy and sampling efficiency for statistical inference.
- **Protocol:**
 - **Model:** Implement a standard Bayesian model, such as a **multilevel (hierarchical) regression**, across all software tools [2].
 - **Data:** Use both simulated data (where true parameter values are known) and real-world datasets.
 - **Metrics:**
 - For **simulated data**, calculate the root mean square error (RMSE) between the posterior mean estimates and the true parameter values.
 - For all data, compute diagnostic statistics like the **Gelman-Rubin statistic (R-hat)** to assess MCMC convergence (target: $R\text{-hat} < 1.05$) and the **Effective Sample Size (ESS)** per second to measure sampling efficiency [2].

3. High-Dimensional Data and Model Scaling

- **Objective:** To test scalability and performance with complex, high-dimensional models.
- **Protocol:**
 - **Model:** Use a model designed for high-dimensional settings, such as a **Gaussian Process (GP) regression** or a model with a large number of predictors [1] [4].
 - **Data:** Systematically increase the number of data points (n) and features (p) in the dataset.
 - **Metrics:** Profile the memory usage and computation time as n and p grow. This helps identify how each tool's computational burden scales and where potential bottlenecks (e.g., memory limits) occur [1].

The following diagram illustrates the typical workflow for a Bayesian software benchmark study.



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How to Proceed with Your Evaluation

Since a pre-made comparison for Adopy is not available, I recommend you take the following steps to create your own guide:

- **Identify Key Alternatives:** First, establish a shortlist of tools to compare against Adopy. Common alternatives in the Python ecosystem include **PyMC**, **Pyro**, **Stan** (via interfaces like PyStan or cmdstanpy), and **TensorFlow Probability** [2].
- **Run Your Own Benchmarks:** Use the framework and experimental protocols outlined above to conduct a controlled comparison. The **benchmarks** directory of a library's GitHub repository can sometimes contain useful scripts to get you started.
- **Consult Community Resources:** Look for discussions on forums like the **Stan Forums**, **PyMC Discourse**, or **Cross Validated (Stats Stack Exchange)**. Often, community members share their own experiences and informal benchmarks [5].

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